

3-Fluoro-1-Benzofuran: Structural Dynamics and Synthetic Pathways

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Compound of Interest

Compound Name: 3-Fluoro-1-benzofuran

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Executive Summary

This technical guide provides a comprehensive analysis of **3-fluoro-1-benzofuran**, a specialized heterocyclic scaffold in medicinal chemistry. Unlike its non-fluorinated parent (benzofuran) or the more common 5-fluoro isomer, the 3-fluoro variant represents a strategic "metabolic block" and electronic modulator. This guide details its physicochemical properties, specific synthetic challenges due to the C3-position nucleophilicity, and its application as a bioisostere in drug discovery.^[1]

Part 1: Chemical Identity & Physicochemical Profile^{[1][2][3]}

Core Identification

The introduction of a fluorine atom at the C3 position of the benzofuran ring significantly alters the electron density of the furan moiety, reducing the susceptibility of the C2-C3 double bond to metabolic oxidation (e.g., by cytochrome P450s) while maintaining the planarity of the aromatic system.

Parameter	Data / Description
IUPAC Name	3-Fluoro-1-benzofuran
Molecular Formula	C ₈ H ₅ FO
Molecular Weight	136.12 g/mol
SMILES	<chem>FC1=COC2=C1C=CC=C2</chem>
InChIKey	JGYWACJSZBPNJH-UHFFFAOYAZ
Appearance	Colorless to pale yellow oil (Standard ambient temperature)
Solubility	Soluble in DCM, CHCl ₃ , THF; Insoluble in water

Comparative Properties (Parent vs. 3-Fluoro)

Note: Experimental boiling points for the specific 3-fluoro parent are rare in commodity databases; values below are derived from homologous series and experimental observations of derivatives.

Property	Benzofuran (Parent)	3-Fluoro-1-benzofuran	Impact of Fluorination
Boiling Point	~174°C	~175–180°C (Predicted)	Slight increase due to dipole interactions.
LogP (Lipophilicity)	2.67	~2.85	Moderate increase; enhances membrane permeability. [1]
C3-Nucleophilicity	High	Low	F-atom withdraws electron density (inductive), deactivating C3 toward electrophiles. [1]
Metabolic Stability	Low (C2-C3 epoxidation)	High	C-F bond blocks oxidative metabolism at the critical C3 site. [1]

Part 2: Structural Analysis & The "Fluorine Effect"

Electronic Modulation at C3

In the parent benzofuran, the C3 position is electron-rich and prone to electrophilic aromatic substitution.[\[1\]](#) Substituting hydrogen with fluorine at this position introduces competing effects:

- Inductive Withdrawal (-I): Fluorine strongly pulls electron density through the sigma bond, deactivating the ring system generally.[\[1\]](#)
- Resonance Donation (+R): The lone pairs on fluorine can donate into the pi-system, but this is generally overwhelmed by the inductive effect at this specific position compared to C5 or C6 substitution.[\[1\]](#)

Metabolic Blocking Strategy

A primary utility of 3-fluorobenzofuran in drug design is to prevent the formation of the benzofuran-2,3-epoxide, a reactive and potentially toxic metabolite formed by CYP450 enzymes. The strong C-F bond (approx. 116 kcal/mol) renders the C3 position resistant to enzymatic oxidation.^[1]

Part 3: Synthetic Protocols

Synthesizing 3-fluorobenzofurans is non-trivial because direct fluorination of the parent benzofuran is difficult to control regioselectively.^[1] Two primary, high-fidelity protocols are recommended.

Protocol A: Electrophilic Fluorination via Selectfluor

Best for: Late-stage functionalization of existing benzofuran scaffolds.

Mechanism: The reaction proceeds via an electrophilic attack of the N-F reagent at the nucleophilic C3 position, forming a cationic intermediate that is trapped by water (or solvent), followed by dehydration.^[1]

Step-by-Step Methodology:

- Reagents: Substituted benzofuran (1.0 eq), Selectfluor™ (1.2 eq), Acetonitrile/Water (10:1).^[1]
- Reaction: Stir the mixture at room temperature (25°C) for 2–4 hours. Monitor by TLC/LC-MS for the disappearance of the starting material.
- Intermediate: This yields the 3-fluoro-2-hydroxy-2,3-dihydrobenzofuran intermediate.
- Dehydration (Aromatization):
 - Add Pyridine (3.0 eq) and Thionyl Chloride (SOCl₂, 1.5 eq) at 0°C.
 - Stir for 1 hour to induce elimination of water.
- Workup: Quench with sat. NaHCO₃, extract with DCM, and purify via silica gel chromatography.

Protocol B: Cyclization of Gem-Difluorostyrenes

Best for: De novo construction of the ring system with high regiocontrol.

Mechanism: This modern approach utilizes gem-difluorostyrenes (derived from aldehydes) which undergo intramolecular cyclization involving the oxygen nucleophile, often eliminating HF to form the 3-fluoro aromatic system.

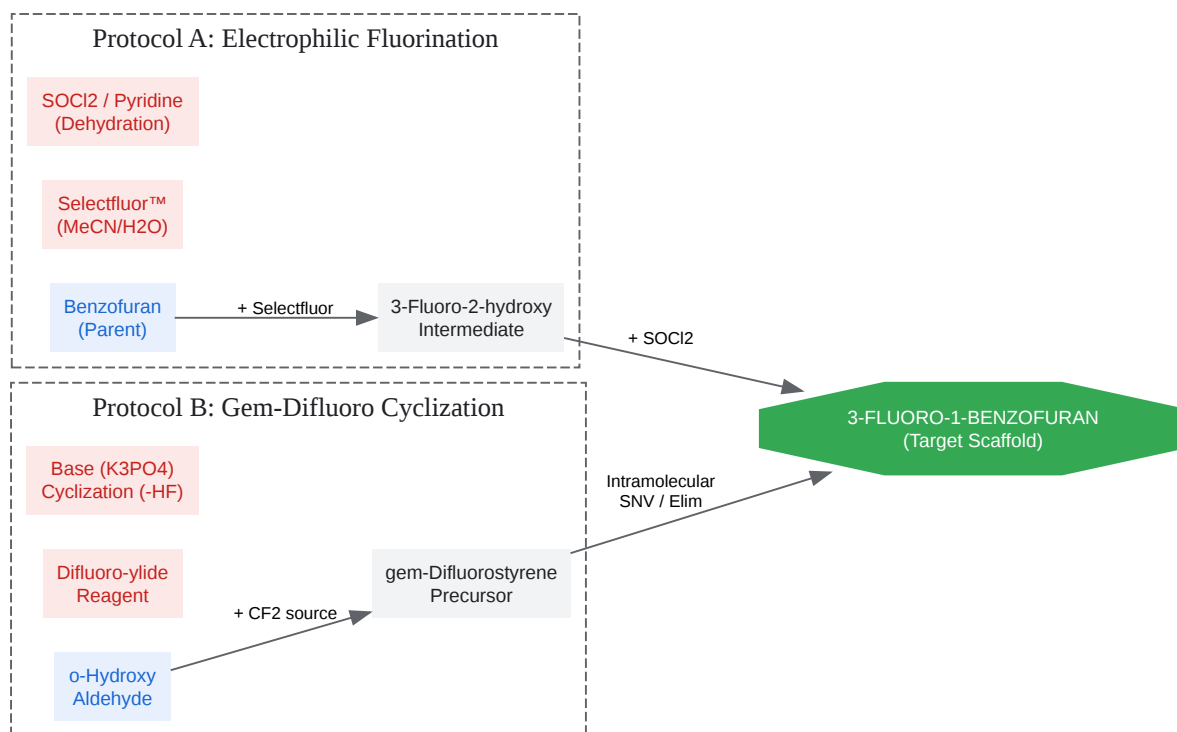
Step-by-Step Methodology:

- Precursor Synthesis: React a salicylaldehyde derivative with a difluoromethylene phosphonium salt (Wittig-type) to generate the o-hydroxy-gem-difluorostyrene.
- Cyclization:
 - Solvent: DMF or DMSO (anhydrous).[\[1\]](#)
 - Base: K_3PO_4 or CS_2CO_3 (2.0 eq).[\[1\]](#)
 - Conditions: Heat to 80–100°C under N_2 atmosphere for 6–12 hours.[\[1\]](#)
- Purification: The product (3-fluorobenzofuran) is less polar than the starting phenol.[\[1\]](#) Extract with Et_2O /Water and purify via flash chromatography (Hexanes/EtOAc).

Part 4: Visualizations

Synthesis Pathways

The following diagram illustrates the two primary synthetic routes described above.

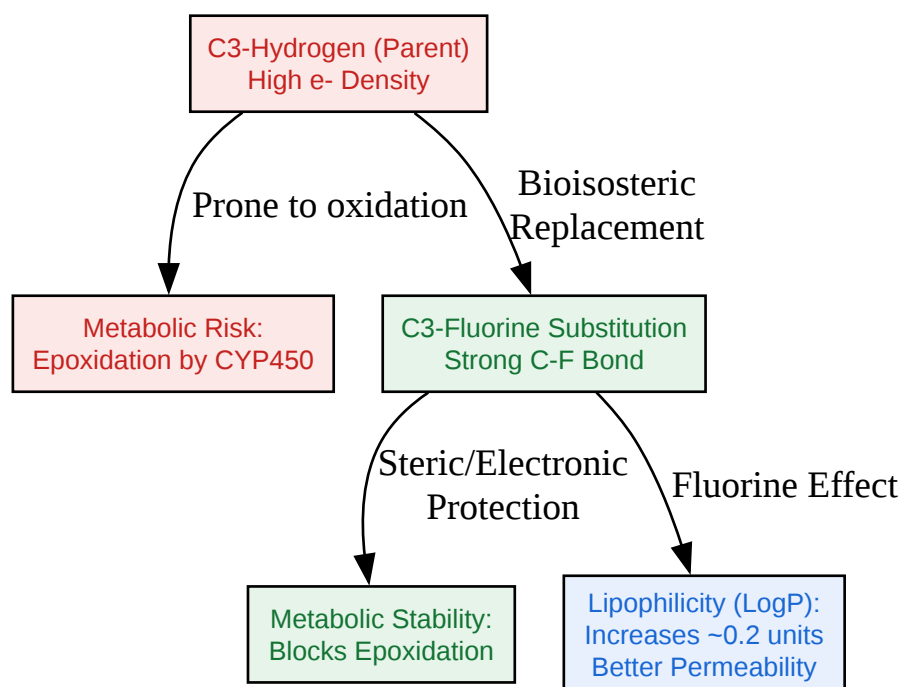


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Figure 1: Comparison of electrophilic fluorination (top) and de novo gem-difluoro cyclization (bottom) pathways.

Structure-Activity Relationship (SAR) Logic

This diagram details the medicinal chemistry logic for selecting the 3-fluoro scaffold.



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Figure 2: Medicinal chemistry rationale for C3-fluorination.

Part 5: Applications in Drug Discovery

Bioisosterism and Metabolic Stability

The 3-fluorobenzofuran moiety is increasingly utilized to replace labile benzofuran rings in lead optimization.^[1]

- Case Example: In the development of Retinoic Acid Receptor (RAR) agonists, the introduction of fluorine at the C3 position of the benzofuran core was found to maintain receptor binding affinity while significantly extending the plasma half-life of the compound by suppressing oxidative metabolism at the furan ring ^[1].

Therapeutic Areas

- Oncology: Used in the design of tubulin polymerization inhibitors where the benzofuran mimics the indole of combretastatin A-4.^[1]
- Neurodegeneration: 3-fluorobenzofuran derivatives are explored as amyloid-beta aggregation inhibitors due to their enhanced lipophilicity and ability to cross the blood-brain

barrier (BBB).

References

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